

Chemical Characterization of 4-AcO-EPT Fumarate

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Compound Focus: 4-acetoxy EPT

CAS No.: 2750249-90-0

Cat. No.: S11217290

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The most detailed information comes from a recent publication by **CaaMTech** in collaboration with academic scientists, which clarifies the precise crystalline structure of this compound [1].

- **Key Finding:** The crystal structure is characterized as "**Bis(4-acetoxy-N-ethyl-N-n-propyltryptammonium) fumarate–fumaric acid (1/1)**" [1]. This means the salt form is a unique adduct where a fumarate salt is co-crystallized with a molecule of fumaric acid. This level of detail was previously misunderstood, as these compounds were often mischaracterized simply as hydrofumarates [1].
- **Structural Significance:** The research highlights that replacing the dimethyltryptamine (DMT) group in psilocybin with an **ethylpropyltryptamine (EPT)** group, and the phosphoryloxy ester with an **acetoxy (AcO)** group, creates a new molecule with unique pharmacological properties and a different hydrolysis rate to its active metabolite [1].

Summary of Quantitative & Structural Data

The following table consolidates the available structural and chemical data for 4-AcO-EPT fumarate.

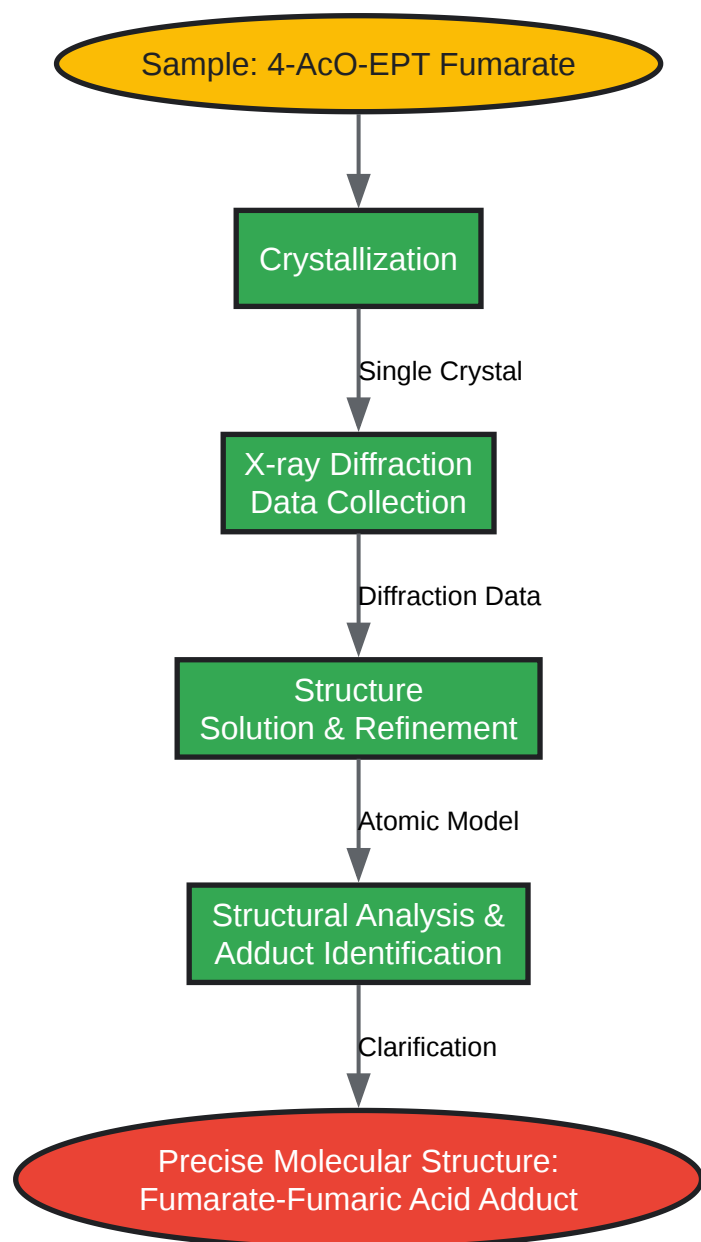
Property	Description
Systematic Name	Bis(4-acetoxy-N-ethyl-N-n-propyltryptammonium) fumarate–fumaric acid (1/1) [1]

Property	Description
Chemical Family	Tryptamine (4-Acetoxy substituted dialkyl tryptamine) [1]
Salt Form	Fumarate salt co-crystallized with a fumaric acid molecule (a fumarate fumaric acid adduct) [1]

| **Core Structural Modifications** | • **Alkyl Group:** Ethylpropyltryptamine (EPT) instead of Dimethyltryptamine (DMT) • **4-position Ester:** Acetoxy (AcO) instead of Phosphoryloxy (PO) [1] | | **Primary Research Application** | Investigation of novel tryptamine prodrugs and structure-activity relationships (SAR) for therapeutic development [1] |

Experimental Characterization & Workflow

The primary methodology used for the definitive characterization of this compound was **crystallography** [1]. The general workflow for such a characterization process can be visualized as follows:

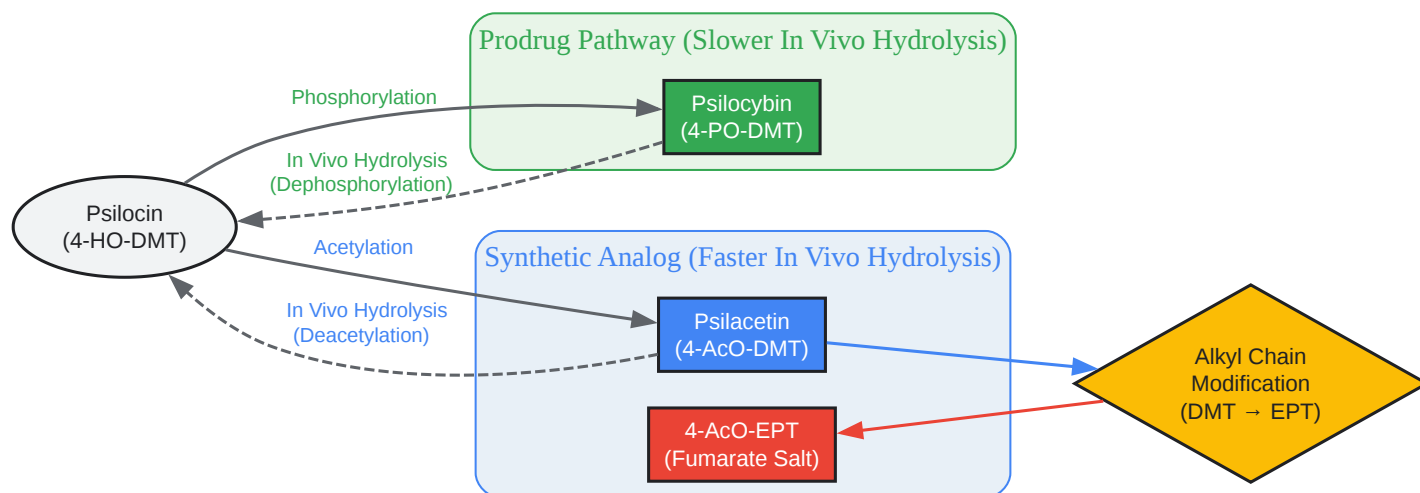


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Diagram of the crystallographic characterization workflow for definitive salt form identification.

Relationship to Broader Tryptamine Research

The characterization of 4-AcO-EPT is part of a broader effort to engineer improved psychedelic therapeutics. Its relationship to other well-known tryptamines helps contextualize its place in structure-activity relationship (SAR) studies.



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Diagram of structural relationships between 4-AcO-EPT and related tryptamines like psilocybin.

Limitations of Available Data

It is important to note the limitations of the current search results:

- **No Detailed Experimental Protocols:** While the use of crystallography is mentioned [1], the search results do not contain the detailed, step-by-step experimental protocols (e.g., specific instrumentation parameters, crystallization conditions, full synthetic procedure) that you requested.
- **Limited Quantitative Data:** The available data is primarily structural and qualitative. I did not find quantitative data on metrics such as solubility, melting point, spectral data (NMR, MS), or binding affinity in the retrieved results.
- **Commercial and General Sources:** Other search results were either commercial listings for the compound [2] [3] or discussed general psychedelic effects of related substances like 4-AcO-DMT rather than the specific characterization of 4-AcO-EPT [4] [5].

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References

1. CaaMTech Crystallography Collaboration Clarifies Chemical... [caam.tech]
2. - 4 - Chemlogix.ca AcO [chemlogix.ca]
3. - 4 - aco Eu - Mfrbee.com ept Fumarate [mfrbee.com]
4. Everything You Need To Know About 4 - AcO -DMT in Detail [psychedelicsdaily.com]
5. - 4 -DMT: The Ultimate Guide to Synthetic Shrooms - Tripsitter AcO [tripsitter.com]

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